

Technical Support Center: Pigment Orange 62 in Plastic Masterbatches

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PIGMENT ORANGE 62

Cat. No.: B1584295

[Get Quote](#)

This technical support guide is designed for researchers, scientists, and drug development professionals to address common challenges encountered when working with **Pigment Orange 62** in plastic masterbatch formulations.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What are the typical properties of **Pigment Orange 62**?

Pigment Orange 62, a benzimidazolone monoazo pigment, is known for its yellowish-orange shade and strong hiding power.^{[1][2][3]} It exhibits excellent light and weather fastness, making it suitable for various applications.^{[4][5]} Key properties are summarized in the table below.

Q2: Why is my final plastic product showing color specks or streaks when using a **Pigment Orange 62** masterbatch?

This issue typically points to poor pigment dispersion.^{[6][7][8]} Several factors can contribute to this:

- **Inadequate Mixing:** The masterbatch may not be mixing uniformly with the base polymer.^[6]
- **Carrier Resin Incompatibility:** The carrier resin of the masterbatch may not be fully compatible with the polymer of the final product.^{[7][9]}

- Processing Temperatures: The processing temperature might be too low, preventing the masterbatch from melting and dispersing properly.[\[8\]](#)[\[10\]](#)
- Pigment Agglomeration: The pigment particles may be clumping together.[\[6\]](#)[\[7\]](#)

Troubleshooting Steps:

- Verify the compatibility of the masterbatch carrier with your base resin.
- Optimize processing parameters by gradually increasing the temperature and mixing speed. [\[10\]](#)
- Consider pre-drying the masterbatch and resin to eliminate moisture, which can hinder dispersion.[\[6\]](#)
- If the issue persists, a masterbatch with a higher melt flow index (MFI) might be necessary for better flow and distribution.[\[11\]](#)

Q3: The color of my final product appears weaker than expected. What could be the cause?

A weak color, or low "jetness," often indicates an insufficient concentration of the pigment in the final product.[\[11\]](#) This could be due to:

- Low Let-Down Ratio (LDR): The ratio of the masterbatch to the base resin may be too low.
- Low Pigment Loading in Masterbatch: The masterbatch itself might have a lower pigment concentration than required.[\[11\]](#)

Troubleshooting Steps:

- Increase the let-down ratio of the masterbatch.
- If increasing the LDR is not feasible or economical, consider using a masterbatch with a higher pigment loading.[\[11\]](#)

Q4: I am observing a slight color shift or inconsistent shade in my plastic parts. Why is this happening?

Color inconsistency can arise from several factors:

- Inherent Pigment Properties: The specific grade of **Pigment Orange 62** can have a slight inherent undertone.[\[11\]](#)
- Processing Conditions: Variations in processing temperature and residence time can affect the final color.[\[8\]](#)
- Batch-to-Batch Variation: There might be slight differences between different batches of the masterbatch.

Troubleshooting Steps:

- Ensure consistent processing parameters for each production run.[\[8\]](#)
- If the issue is traced back to the masterbatch, contact your supplier to discuss the color consistency of their product.
- For critical applications, it is advisable to test each new batch of masterbatch before large-scale production.

Q5: Is **Pigment Orange 62** prone to migration or bleeding in plastics?

Pigment Orange 62 generally exhibits good migration resistance.[\[1\]](#)[\[4\]](#) However, migration can still occur under certain conditions, particularly in plasticized polymers like flexible PVC.[\[12\]](#)[\[13\]](#) The addition of plasticizers can increase the likelihood of pigment migration.[\[12\]](#)

Troubleshooting Steps:

- Select a grade of **Pigment Orange 62** specifically recommended for your polymer system.
- When working with plasticized polymers, it is crucial to test for bleeding. This can be done by placing a colored plastic sample in contact with a white one under heat and pressure to see if any color transfers.[\[14\]](#)

Data Presentation

Table 1: Typical Properties of **Pigment Orange 62**

| Property | Value | References |
|----------------------------------|-----------------------------|---------------|
| Chemical Type | Monoazo Benzimidazolone | [1][15] |
| Color Index | Pigment Orange 62 (P.O. 62) | [1][15] |
| C.I. Number | 11775 | [1][4] |
| CAS Number | 52846-56-7 | [1][4] |
| Heat Resistance | 180-300 °C | [1][2][4][16] |
| Light Fastness (1-8 scale) | 7-8 | [1][2][4] |
| Migration Resistance (1-5 scale) | 4-5 | [1][4] |
| Acid Resistance (1-5 scale) | 5 | [1][4] |
| Alkali Resistance (1-5 scale) | 5 | [1][4] |
| Oil Absorption | 70-72 ml/100g | [1] |

Experimental Protocols

Protocol: Evaluation of **Pigment Orange 62** Dispersion in a Plastic Masterbatch

Objective: To assess the degree of dispersion of **Pigment Orange 62** in a given plastic masterbatch.

Materials:

- **Pigment Orange 62** masterbatch
- Base polymer resin (e.g., PE, PP, PVC)
- Two-roll mill or twin-screw extruder
- Hydraulic press with heated platens
- Microscope with transmitted light capabilities

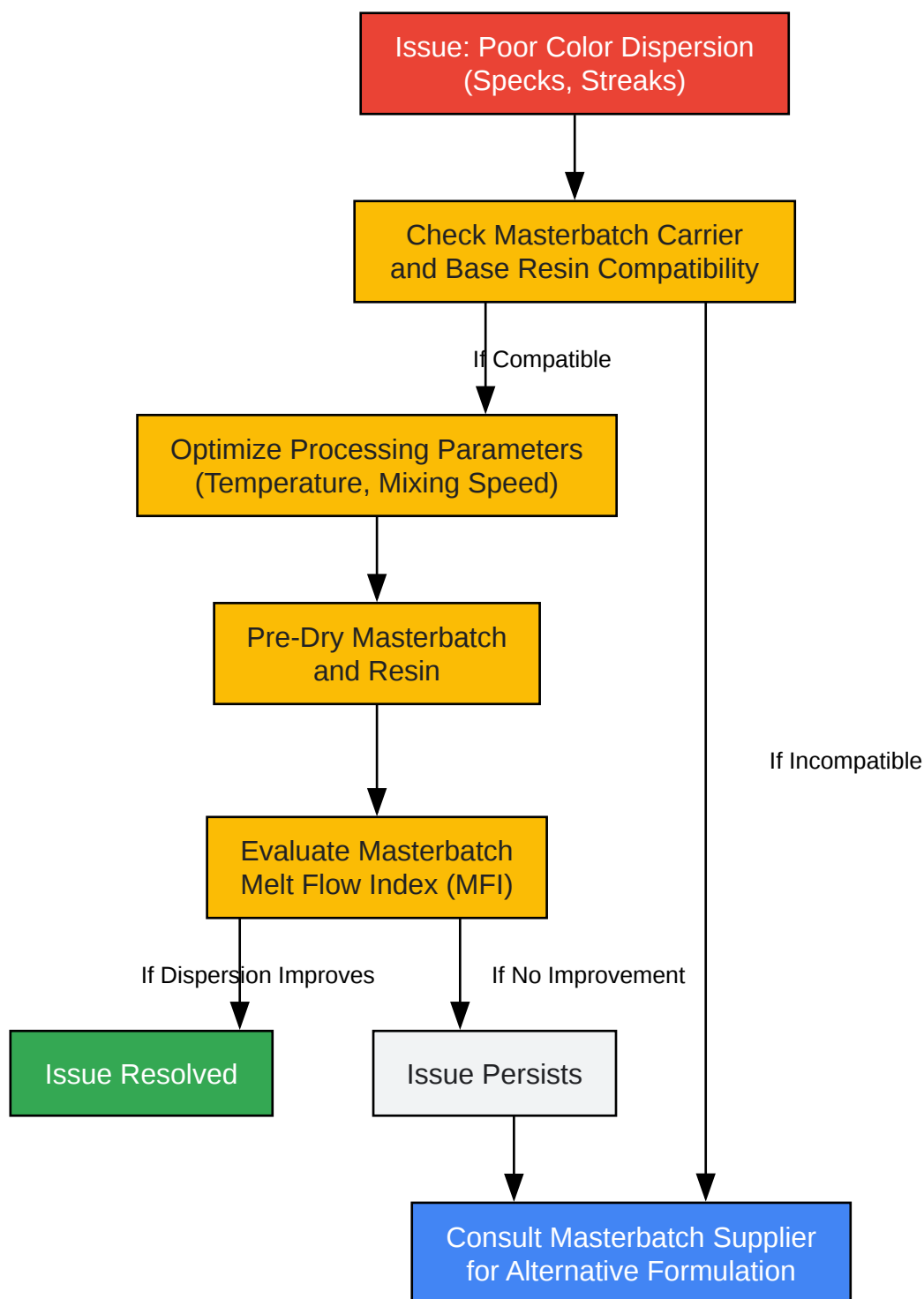
- Glass slides and cover slips
- Scalpel or microtome

Methodology:

- Compounding:
 - Accurately weigh the masterbatch and base resin to achieve the desired let-down ratio.
 - Pre-mix the components in a bag.
 - Melt-compound the mixture using a two-roll mill or a twin-screw extruder at a temperature appropriate for the base polymer. Ensure a consistent mixing time and shear rate.
- Sample Preparation:
 - Take a representative sample of the compounded material.
 - Press the sample into a thin film (e.g., 50-100 μm) using a hydraulic press with heated platens. The pressing temperature and pressure should be optimized for the polymer.
 - Allow the film to cool under pressure to minimize warpage.
- Microscopic Analysis:
 - Cut a small section of the pressed film.
 - Place the section on a glass slide and, if necessary, add a drop of immersion oil and a cover slip.
 - Examine the film under a microscope at various magnifications (e.g., 100x, 400x) using transmitted light.
 - Look for the presence of undispersed pigment agglomerates, which will appear as dark specks.

- Quantify the dispersion by counting the number and measuring the size of agglomerates in a defined area. A rating scale (e.g., 1-5, where 5 is excellent dispersion with no visible agglomerates) can be used for comparison.

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for poor dispersion of **Pigment Orange 62**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. China Pigment Orange 62 / CAS 52846-56-7 factory and manufacturers | Precise Color [precisechem.com]
- 2. epsilonpigments.com [epsilonpigments.com]
- 3. Pigment Orange 62 - SY Chemical Co., Ltd. [sypigment.com]
- 4. hengyitek.com [hengyitek.com]
- 5. zeyachem.net [zeyachem.net]
- 6. alokmasterbatches.home.blog [alokmasterbatches.home.blog]
- 7. cowinextrusion.com [cowinextrusion.com]
- 8. masterbatch-supplier.com [masterbatch-supplier.com]
- 9. mkeyholding.com [mkeyholding.com]
- 10. Several Common Problems for Using Masterbatch to Color Plastic Products - Industry News [pigmentchemical.com]
- 11. mascomglobal.com [mascomglobal.com]
- 12. Related Properties of Organic Pigments for Plastics - Industry News [pigmentchemical.com]
- 13. admin.heubach.com [admin.heubach.com]
- 14. pigments.com [pigments.com]
- 15. Color Spotlight: Benzimidazolone Orange (PO62) – Idyll Sketching [idyllsketching.com]
- 16. pigment orange 62 | 52846-56-7 [chemicalbook.com]
- To cite this document: BenchChem. [Technical Support Center: Pigment Orange 62 in Plastic Masterbatches]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1584295#troubleshooting-guide-for-pigment-orange-62-in-plastic-masterbatches>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com